

# A Technical Guide to the Physical Properties of Cyclopentanecarbaldehyde

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## Compound of Interest

Compound Name: Cyclopentanecarbaldehyde

Cat. No.: B151901

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## Introduction

**Cyclopentanecarbaldehyde**, also known as cyclopentanecarboxaldehyde, is a cyclic aldehyde with the chemical formula  $C_6H_{10}O$ .<sup>[1][2]</sup> It consists of a five-membered cyclopentane ring attached to a formyl (aldehyde) functional group.<sup>[3]</sup> This structure imparts a unique combination of properties, making it a valuable intermediate and building block in various fields of organic synthesis, particularly in the pharmaceutical and fragrance industries.<sup>[1][3]</sup> At room temperature, it is a transparent, colorless to pale yellow liquid with a characteristic aldehyde odor.<sup>[1][2][3]</sup> Understanding its physical properties is critical for its safe handling, storage, and application in chemical reactions and process development.

## Core Physical and Chemical Properties

The physical characteristics of **Cyclopentanecarbaldehyde** are well-documented. These properties are essential for designing experiments, performing reactions, and ensuring safety in the laboratory. The key quantitative data are summarized below.

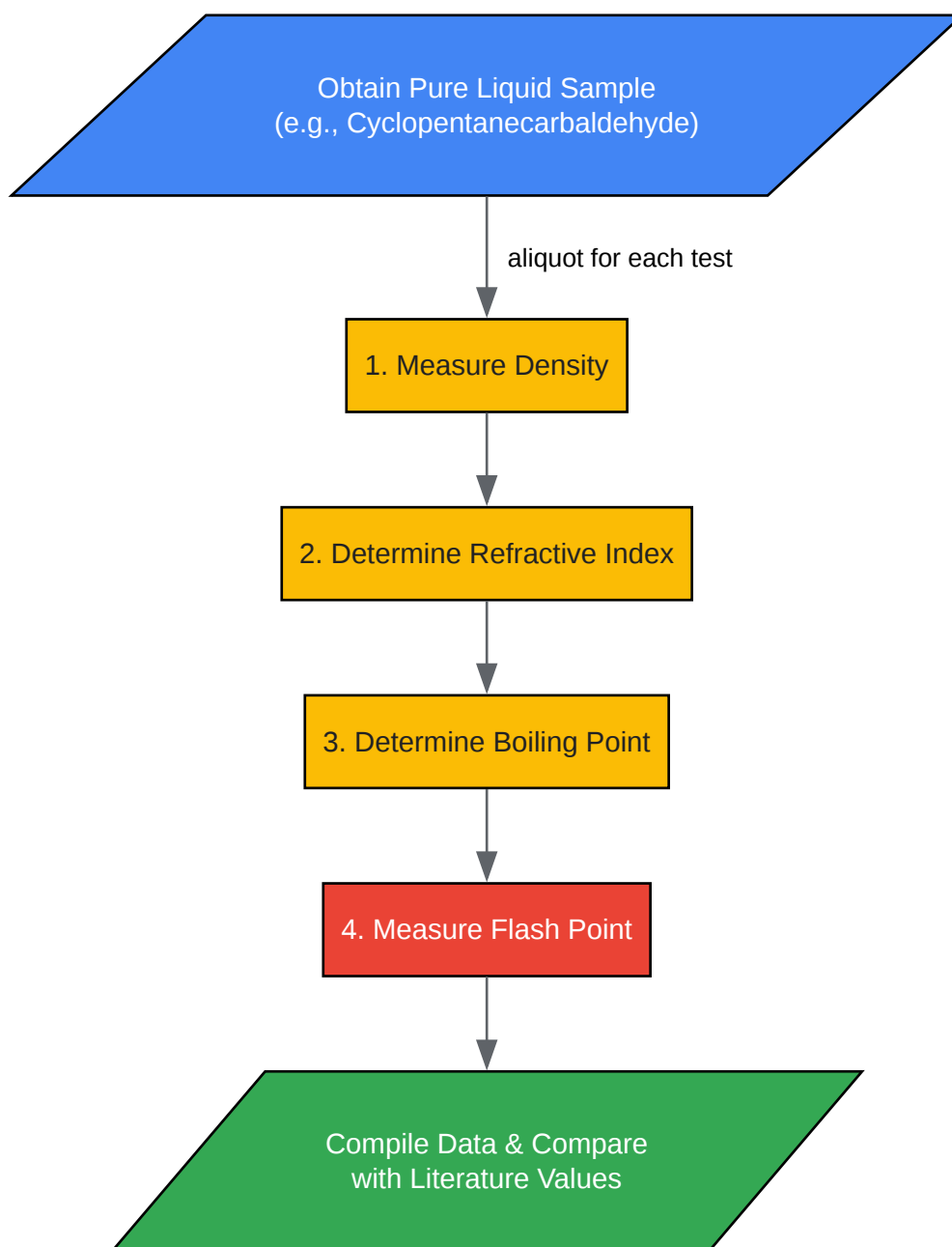
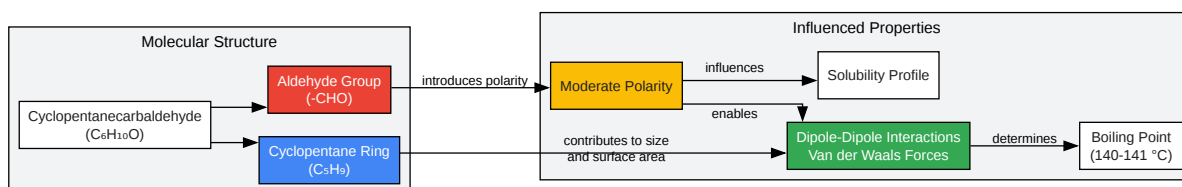
Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	-
Molecular Weight	98.14	g/mol
Appearance	Transparent, colorless to pale yellow liquid	-
Boiling Point	140 - 141	°C (lit.)
Density	0.919	g/mL at 25 °C (lit.)
Refractive Index	n <sub>20/D</sub> 1.4430	(lit.)
Flash Point	28.3 °C / 83 °F	(closed cup)
Vapor Pressure	8.5 ± 0.2	mmHg at 25 °C
Solubility	Soluble in chloroform, ethanol, and water	-
Melting Point	Not available	-

[Citations: 1, 2, 3, 4, 5, 7, 8]

## Visualized Relationships and Workflows

### Molecular Structure and Property Relationships

The physical properties of **Cyclopentanecarbaldehyde** are a direct consequence of its molecular structure. The polar carbonyl group and the nonpolar cyclopentane ring create a molecule with moderate polarity, influencing its boiling point, solubility, and reactivity.



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## References

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